

Application Notes and Protocols for Reactions with Dimethyl Chlorothiophosphate

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Compound of Interest

Compound Name: *Dimethyl chlorothiophosphate*

Cat. No.: *B128814*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental setup, safety precautions, and reaction protocols for utilizing **Dimethyl chlorothiophosphate** (DMCTP) in chemical synthesis. **Dimethyl chlorothiophosphate** is a key intermediate in the production of various organophosphorus compounds, including insecticides and pesticides. Due to its hazardous nature, strict adherence to safety protocols is imperative.

Safety Precautions and Handling

Dimethyl chlorothiophosphate is a corrosive, toxic, and moisture-sensitive liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) All manipulations should be carried out in a well-ventilated fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In case of insufficient ventilation, a respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Handling:

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Use spark-proof tools and explosion-proof equipment.

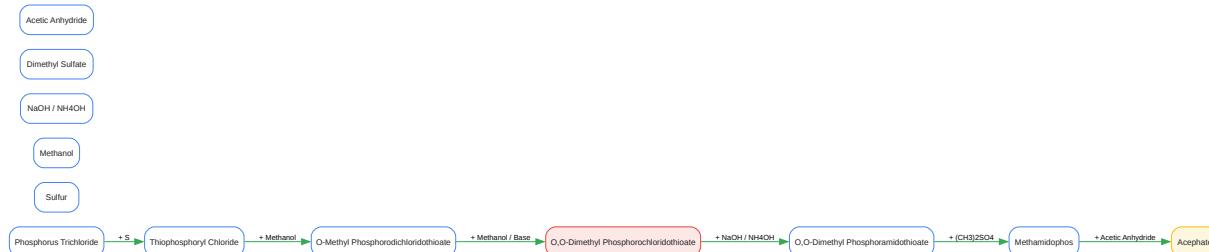
Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as water, strong bases, and oxidizing agents.
- Keep containers tightly closed and protected from moisture.

Synthesis of O,O-Dimethyl Phosphorochloridothioate (DMCTP)

The industrial synthesis of DMCTP is a multi-step process, typically starting from phosphorus trichloride. The following is a general overview of the synthetic route leading to the production of the insecticide Acephate, where DMCTP is a key intermediate.

Experimental Workflow for Acephate Synthesis



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Caption: Synthetic pathway for Acephate production from Phosphorus Trichloride.

Quantitative Data for Synthesis Steps

The following table summarizes the quantitative data for the key steps in the synthesis of Acephate, including the formation of DMCTP.

Reaction Step	Reactants	Solvent	Temperature (°C)	Reaction Time (hours)	Yield (%)	Purity (%)	Reference
Synthesis of O,O-Dimethyl Phosphorochloridothioate (DMCTP)	O-Methyl Phosphorodichloridothioate, Methanol, Sodium Hydroxide	CH ₂ Cl ₂	-5 to 5	1	85 - 88	94 - 95	[1][2]
Synthesis of O,O-Dimethyl Phosphoramidothioate (DMPAT) from DMCTP	O,O-Dimethyl Phosphorochloridothioate, Sodium Hydroxide, Ammonium Hydroxide	CH ₂ Cl ₂	-	-	98	93	[2]

Experimental Protocols

Protocol 1: Synthesis of O,O-Dimethyl Phosphorochloridothioate (DMCTP)

This protocol is based on the industrial synthesis process for Acephate intermediates.

Materials:

- O-Methyl Phosphorodichloridothioate
- Methanol

- Aqueous Sodium Hydroxide
- Dichloromethane (CH_2Cl_2)
- Round-bottom flask equipped with a magnetic stirrer, dropping funnel, and thermometer
- Cooling bath (e.g., ice-salt bath)

Procedure:

- In a round-bottom flask, dissolve O-Methyl Phosphorodichloridothioate in dichloromethane.
- Cool the solution to -5 to 5 °C using a cooling bath.
- Prepare a "methyl lye" solution by reacting pre-chilled (0-5 °C) methanol (1.1 equivalents) with aqueous sodium hydroxide (1.1 equivalents) under an inert atmosphere.[2]
- Slowly add the methyl lye solution to the cooled solution of O-Methyl Phosphorodichloridothioate while maintaining the temperature between -5 and 5 °C.
- After the addition is complete, continue stirring for 1 hour at the same temperature.
- Monitor the reaction progress by gas chromatography (GC) until the concentration of the starting material is less than 0.5%. [2]
- Once the reaction is complete, stop stirring and allow the phases to separate.
- The organic phase containing the O,O-Dimethyl Phosphorochloridothioate product in dichloromethane is carefully separated. The product is typically kept in solution for subsequent reactions.[2]

Protocol 2: Synthesis of O,O-Dimethyl Phosphoramidothioate (DMPAT) from DMCTP

This protocol describes the conversion of DMCTP to a key precursor for insecticides like Methamidophos and Acephate.

Materials:

- Solution of O,O-Dimethyl Phosphorochloridothioate in Dichloromethane (from Protocol 1)
- Aqueous Sodium Hydroxide
- Aqueous Ammonium Hydroxide
- Reaction vessel with stirring

Procedure:

- The solution of O,O-Dimethyl Phosphorochloridothioate in dichloromethane is transferred to a suitable reaction vessel.
- Aqueous solutions of sodium hydroxide and ammonium hydroxide are added to the DMCTP solution.
- The reaction mixture is stirred vigorously to ensure good mixing between the aqueous and organic phases.
- The reaction is typically carried out at or below room temperature.
- After the reaction is complete (as determined by an appropriate analytical method like GC or TLC), the organic layer containing the O,O-Dimethyl Phosphoramidothioate product is separated, washed with water, and dried over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The solvent is removed under reduced pressure to yield the crude product, which can be further purified if necessary.

Reactions with Other Nucleophiles

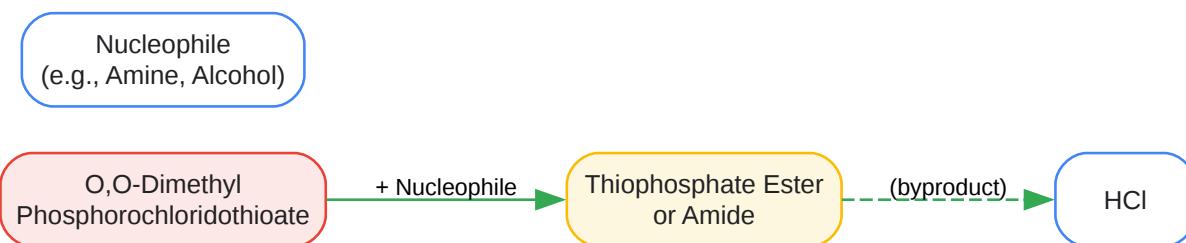
Dimethyl chlorothiophosphate is a versatile reagent that can react with a variety of nucleophiles to form different organophosphorus compounds.

Reaction with Anilines

The reaction of aryl phenyl chlorothiophosphates with substituted anilines has been studied, indicating that these reactions proceed via a concerted SN2 mechanism.^[4] While a detailed

preparative protocol is not provided in the kinetic studies, the general principle involves the nucleophilic attack of the aniline nitrogen on the phosphorus center of the chlorothiophosphate, leading to the displacement of the chloride ion.

Logical Relationship for Nucleophilic Substitution



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Caption: General scheme for nucleophilic substitution reactions with DMCTP.

Further research into specific reaction conditions is recommended for optimizing the synthesis of novel thiophosphate esters and amides using **Dimethyl chlorothiophosphate**.

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